

Navigating the Safe Handling of N-Formylglycine-d2: A Technical Guide

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Compound of Interest

Compound Name: N-Formylglycine-d2

Cat. No.: B12379050

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This guide provides a comprehensive overview of the safety and handling precautions for **N-Formylglycine-d2**, a deuterated derivative of the endogenous metabolite N-Formylglycine. While generally considered to have a low hazard profile, adherence to proper laboratory practices is essential to ensure personnel safety and maintain the integrity of the compound. This document outlines key safety data, handling procedures, and emergency protocols.

Section 1: Compound Identification and Properties

A clear understanding of the physical and chemical properties of **N-Formylglycine-d2** is fundamental to its safe handling.

Property	Data
Chemical Name	N-Formylglycine-d2
Synonyms	2-formamidoacetic-d2 acid
Molecular Formula	C ₃ H ₃ D ₂ NO ₃
Appearance	Solid
Storage Temperature	Recommended: -20°C for long-term storage.

Section 2: Hazard Identification and Toxicology Summary

Based on available safety data sheets for N-Formylglycine and related compounds, **N-Formylglycine-d2** is not classified as a hazardous substance. However, it may cause mild irritation upon contact.

Hazard Type	Description
Acute Toxicity	Data for the parent compound, glycine, indicates a high oral LD50 in rats (7930 mg/kg), suggesting low acute toxicity. No specific acute toxicity data is available for N-Formylglycine-d2. [1]
Irritation	May cause skin irritation, serious eye irritation, and respiratory tract irritation. [2]
Carcinogenicity	No ingredient of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.
Other Hazards	In a finely distributed form, there may be a potential for a dust explosion, which is a general characteristic of flammable organic substances.

Section 3: Safe Handling and Storage Protocols

Adherence to the following protocols is crucial for the safe handling and storage of **N-Formylglycine-d2**.

Personal Protective Equipment (PPE) and Engineering Controls

A risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

- **Eye Protection:** Safety glasses with side shields or goggles are recommended.
- **Hand Protection:** Wear appropriate protective gloves. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.
- **Body Protection:** Wear laboratory clothing.
- **Respiratory Protection:** Use in a well-ventilated area. If dust is generated, a respirator may be necessary.
- **Engineering Controls:** Emergency eye wash fountains and safety showers should be readily available.

General Handling Procedures

- Wash hands thoroughly after handling.
- Change contaminated clothing.
- Avoid inhalation of dust.
- Avoid contact with skin and eyes.

Storage Conditions

Proper storage is essential to maintain the stability and integrity of **N-Formylglycine-d2**.

Storage Condition	Recommendation
Solid Form	Store in a tightly sealed container in a cool, well-ventilated area. For long-term storage, -20°C is recommended. Provided the vial is kept tightly sealed, the product can be stored for up to 6 months as a solid.
In Solution	Stock solutions should be prepared and stored as aliquots in tightly sealed vials at -20°C. These solutions are generally usable for up to one month. It is recommended to make up and use solutions on the same day whenever possible.

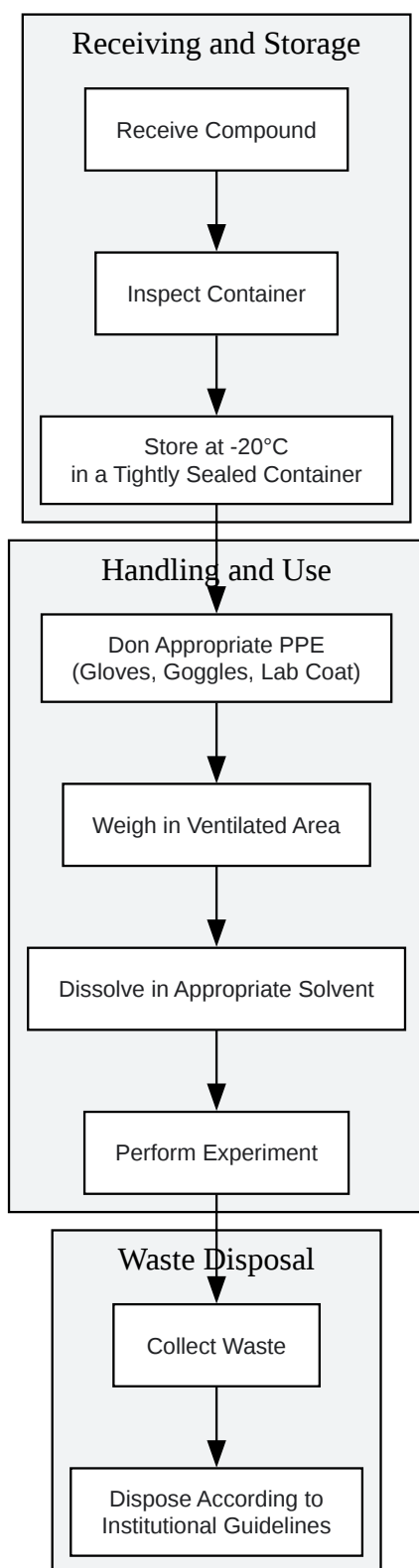
Section 4: Emergency Procedures

In the event of exposure or a spill, the following first aid and emergency measures should be taken.

Exposure Route	First Aid Measures
Inhalation	Move the exposed individual to fresh air.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.
Eye Contact	Rinse out with plenty of water. Remove contact lenses if present and easy to do. Continue rinsing.
Ingestion	Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell.
Spills	For non-emergency personnel, evacuate the danger area and avoid inhalation of dust. For emergency responders, refer to personal protection in Section 3.1. Cover drains and prevent the product from entering them.

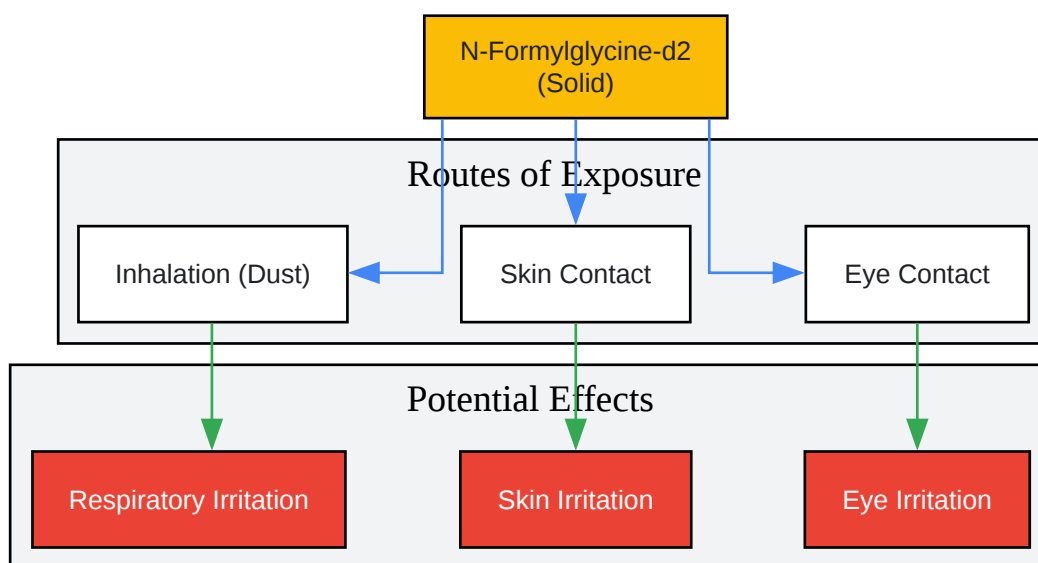
Section 5: Visual Guides for Safety and Handling

The following diagrams illustrate key workflows and relationships for the safe handling of **N-Formylglycine-d2**.



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Caption: A workflow for the safe handling of **N-Formylglycine-d2**.



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Caption: Potential hazards and routes of exposure for **N-Formylglycine-d2**.

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References

- 1. A 4-week Repeated Dose Toxicity Study of Glycine in Rats by Gavage Administration - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Formylglycine | C₃H₅NO₃ | CID 75606 - PubChem [pubchem.ncbi.nlm.nih.gov]
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